Technical Guide: 4-Fluoro-2-phenoxybenzaldehyde[1][2]

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Compound of Interest	
Compound Name:	*4-Fluoro-2-phenoxybenzaldehyde*
CAS No.:	*887267-45-0*
Cat. No.:	*B3031947*

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CAS Registry Number: 887267-45-0 Chemical Formula: $C_{13}H_9FO_2$ Molecular Weight: 216.21 g/mol [1]

Executive Summary & Strategic Utility

4-Fluoro-2-phenoxybenzaldehyde is a specialized organofluorine scaffold distinct from its widely used isomer, 4-fluoro-3-phenoxybenzaldehyde (a pyrethroid intermediate).[1] While the 3-phenoxy isomer dominates agrochemistry, the 2-phenoxy variant is a critical building block in medicinal chemistry, particularly for designing kinase inhibitors and tricyclic heterocycles where the ortho-phenoxy positioning facilitates intramolecular cyclization.

This guide delineates the physicochemical profile, precision synthesis, and reactivity of **4-Fluoro-2-phenoxybenzaldehyde**.[1] It addresses the specific challenge of regioselective synthesis—avoiding the thermodynamic trap of the 4-phenoxy isomer—and provides validated protocols for its application in drug discovery.[1]

Molecular Architecture & Electronic Profile[2]

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The molecule features a benzaldehyde core decorated with two electron-withdrawing groups: a fluorine atom at the C4 position and a phenoxy group at the C2 position.[1]

Feature	Electronic Effect	Impact on Reactivity
C1-Formyl Group	Strong Electron Withdrawing (-M, -I)	Activates the ring for nucleophilic attack; susceptible to oxidation/reduction.[1]
C2-Phenoxy Group	Electron Donating (+M) > Withdrawing (-I)	Steric bulk at the ortho position; stabilizes the carbonyl via conjugation; facilitates intramolecular ring closures (e.g., to xanthones).
C4-Fluorine Atom	Strong Electronegativity (-I)	Increases metabolic stability; modulates lipophilicity (LogP); serves as a potential site for secondary nucleophilic substitution ( ) under harsh conditions.[1]

Chemical Identity Table

Property	Specification
IUPAC Name	4-Fluoro-2-phenoxybenzaldehyde
SMILES	O=CC1=CC=C(F)C=C1OC2=CC=CC=C2
InChI Key	JDICMOLUAHZVDS-UHFFFAOYSA-N
Appearance	Pale yellow to amber oil (tends to crystallize upon high purity storage)
Boiling Point	340.5 ± 42.0 °C (Predicted at 760 mmHg)
Density	1.25 ± 0.1 g/cm³ (Predicted)
LogP	~3.5 (Lipophilic)

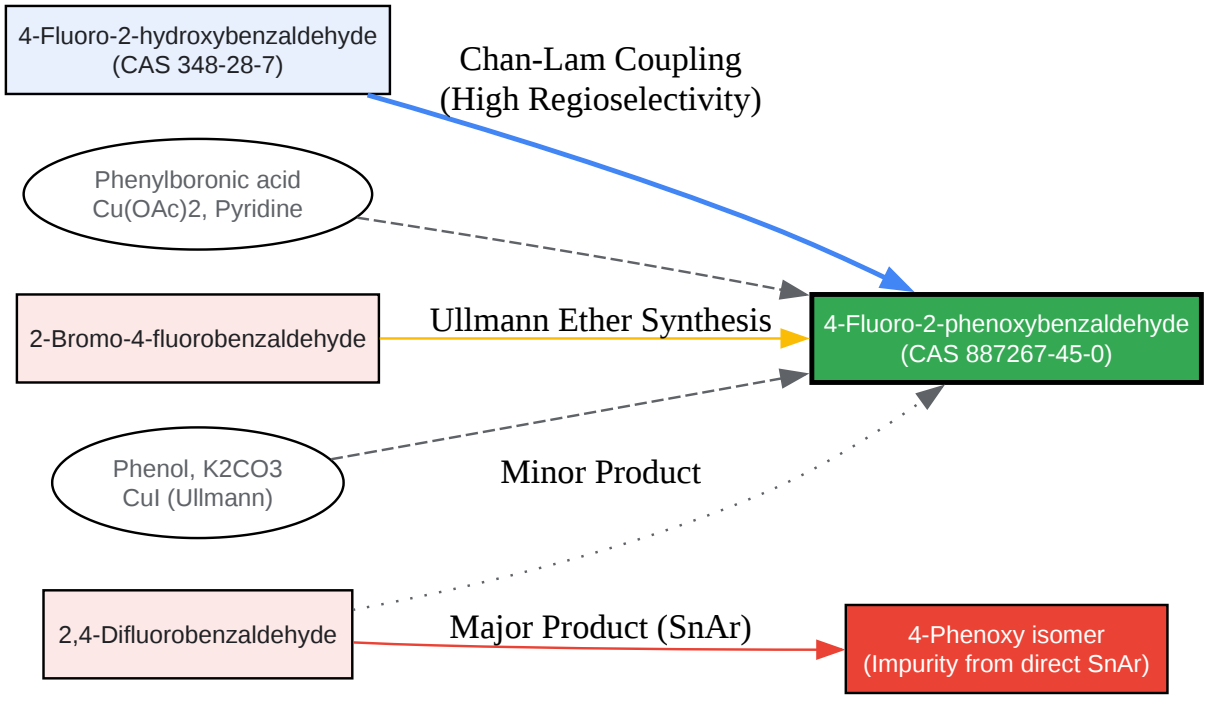
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Synthetic Pathways & Regiocontrol[2]

Synthesizing the 2-phenoxy isomer requires bypassing the natural preference for nucleophilic attack at the 4-position seen in precursors like 2,4-difluorobenzaldehyde.[1] Direct

on 2,4-difluorobenzaldehyde yields predominantly the 4-phenoxy product.[1] Therefore, Route A (Chan-Lam Coupling) is the recommended protocol for high-purity synthesis.[1]

Synthesis Workflow Diagram (Graphviz)



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Caption: Figure 1. Comparative synthetic routes. Route 1 (Chan-Lam) is preferred to avoid the regioselectivity issues inherent in starting from 2,4-difluorobenzaldehyde.

Detailed Protocol: Copper-Mediated Chan-Lam Coupling

This method utilizes 4-fluoro-2-hydroxybenzaldehyde as the starting material, ensuring the fluorine remains intact at the 4-position while installing the phenoxy group exclusively at the 2-position.[1]

Reagents:

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- 4-Fluoro-2-hydroxybenzaldehyde (1.0 eq)[1]
- Phenylboronic acid (1.5 eq)[1]
- Copper(II) acetate ($Cu(OAc)_2$, 1.0 eq)[1]
- Pyridine (3.0 eq)[1]
- Dichloromethane (DCM) or 1,2-Dichloroethane
- Molecular sieves (4Å, activated)

Step-by-Step Methodology:

- Preparation: In a dry round-bottom flask equipped with a drying tube ($CaCl_2$), dissolve 4-fluoro-2-hydroxybenzaldehyde (10 mmol) in DCM (50 mL).
- Addition: Add phenylboronic acid (15 mmol), $Cu(OAc)_2$ (10 mmol), and activated molecular sieves (2 g).
- Activation: Add pyridine (30 mmol) dropwise. The solution typically turns a deep blue/green color indicating active Cu-complex formation.[1]
- Reaction: Stir vigorously at room temperature (20–25 °C) under an air atmosphere (oxygen is required for the catalytic cycle turnover if using catalytic Cu, but stoichiometric Cu is more reliable for this substrate). Monitor by TLC (Hexane:EtOAc 4:1) for the disappearance of the phenol.[1] Reaction time: 12–24 hours.
- Work-up: Filter the mixture through a pad of Celite to remove copper salts. Wash the filtrate with 1M HCl (to remove pyridine), followed by saturated $NaHCO_3$ and brine.
- Purification: Dry organic layer over $MgSO_4$, concentrate in vacuo. Purify the crude oil via flash column chromatography (Silica gel, 0-10% EtOAc in Hexanes).

Validation Check:

- 1H NMR ($CDCl_3$): Look for the aldehyde proton singlet at ~10.4 ppm.[1] The 2-phenoxy protons will appear as a multiplet at 6.9–7.4 ppm.[1] The key diagnostic is the coupling

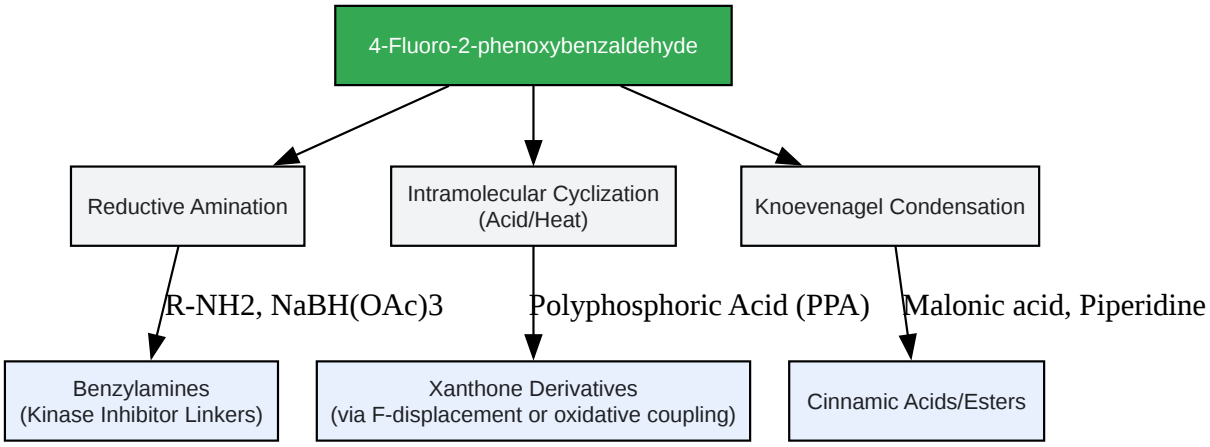
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pattern of the C3-H (doublet of doublets) due to the adjacent F and OPh.[1]

Reactivity & Applications in Drug Development[3]

The unique ortho-phenoxy arrangement makes this molecule a "privileged scaffold" for synthesizing tricyclic structures found in antipsychotics and kinase inhibitors.[1]

Reactivity Logic Diagram



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Caption: Figure 2.[1][2] Primary reactivity modes.[1] The ortho-phenoxy group enables unique cyclization pathways not available to the para-isomer.

Application Case Study: Tricyclic Heterocycle Synthesis

Researchers utilize the 4-fluoro-2-phenoxy core to synthesize Dibenz[b,f][1,4]oxazepines (antipsychotic pharmacophores like Loxapine analogs).[1]

- Mechanism: The aldehyde is first converted to an imine (Schiff base) with an aniline.[1] Subsequent reduction to the amine, followed by an intramolecular

  displacement of the fluorine (or an adjacent halogen if engineered) closes the seven-membered ring.

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- Note: In this specific molecule, the 4-fluorine is meta to the phenoxy bridge, so direct cyclization usually requires a functional group at the 6-position or uses the aldehyde carbon for the ring closure.

Handling & Safety Protocol

While specific toxicological data for the 2-phenoxy isomer is limited compared to the 3-phenoxy variant, it should be handled with the rigor accorded to fluorinated aromatic aldehydes.

Hazard Class	GHS Classification	Precautionary Measures
Acute Toxicity	Category 4 (Oral)	Harmful if swallowed.[1][3] Do not pipette by mouth.
Skin/Eye Irritation	Category 2 (Skin), 2A (Eye)	Wear nitrile gloves and chemical splash goggles.[1]
Reactivity	Air Sensitive (Aldehyde)	Store under inert gas (Nitrogen/Argon) at 2–8°C to prevent oxidation to benzoic acid.[1]

Disposal: Dissolve in a combustible solvent and burn in a chemical incinerator equipped with an afterburner and scrubber.[1] Do not allow to enter drains; fluorinated compounds can be persistent in water systems.[1]

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